

# Physical and chemical properties of Dulcrite-13C-1

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## Compound of Interest

Compound Name: Dulcrite-13C-1

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## An In-depth Technical Guide to Dulcrite-13C-1

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Dulcrite-13C-1**, also known as Galactitol-1-13C, is a stable isotope-labeled form of dulcitol. As a sugar alcohol derived from the reduction of galactose, it serves as a critical tool in metabolic research, particularly in the study of galactosemia.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of the physical and chemical properties of **Dulcrite-13C-1**, detailed experimental protocols for its analysis, and visualizations of its metabolic context. The information presented is intended to support researchers and professionals in drug development and related scientific fields.

## Introduction

**Dulcrite-13C-1** is a key biomarker for inherited metabolic disorders of galactose metabolism.<sup>[3]</sup> In individuals with galactosemia, the impaired metabolism of galactose leads to its conversion into galactitol (dulcitol) by aldose reductase.<sup>[4][5]</sup> The accumulation of galactitol in tissues is associated with serious pathological conditions, including cataracts, hepatomegaly, and neurological damage.<sup>[3][6]</sup> The use of a 13C labeled internal standard like **Dulcrite-13C-1** allows for precise quantification of galactitol levels in biological samples, which is crucial for the diagnosis and monitoring of galactosemia.<sup>[2]</sup>

## Physical and Chemical Properties

The physical and chemical properties of **Dulcrite-13C-1** are expected to be nearly identical to those of its unlabeled counterpart, dulcitol. The single carbon-13 isotope substitution results in a negligible change in these macroscopic properties.

### Data Presentation

Property	Value	Reference
Synonyms	D-Dulcitol-1-13C, D-Galactitol-1-13C, Melampyrit-1-13C	[2]
Molecular Formula	$C_5^{13}CH_{14}O_6$	MedChemExpress
Molecular Weight	183.16 g/mol	[2]
Appearance	White to off-white crystalline powder	[7]
Melting Point	187°C to 191°C	[7][8]
Boiling Point	275-280°C	[8][9]
Solubility	Water: 31.0 g/L (15°C)	[8]
Hot Water: Soluble		
Ethanol: Soluble		
DMSO: Expected to be soluble	[10][11]	
Odor	Odorless	[9]
Storage	2-8°C, Refrigerator	MedChemExpress

## Experimental Protocols

### Quantification of Galactitol in Biological Samples using GC-MS

This protocol outlines a general procedure for the quantification of galactitol in urine, adapted from established methods for analyzing sugar alcohols.[12][13] **Dulcrite-13C-1** is used as an

internal standard for accurate quantification.

### 3.1.1. Materials

- Urine sample
- **Dulcrite-13C-1** (internal standard)
- Acetic anhydride
- Pyridine
- Ethyl acetate
- Sodium chloride (NaCl)
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Gas chromatograph-mass spectrometer (GC-MS)

### 3.1.2. Procedure

- Sample Preparation: To 1 mL of urine, add a known amount of **Dulcrite-13C-1** solution.
- Derivatization: Evaporate the sample to dryness under a stream of nitrogen. Add 100 µL of acetic anhydride and 100 µL of pyridine. Heat at 70°C for 30 minutes to form the hexaacetate derivative.
- Extraction: After cooling, add 1 mL of water and 1 mL of ethyl acetate. Vortex and centrifuge. Collect the upper organic layer.
- Washing: Wash the organic layer with 1 mL of 1M NaCl solution.
- Drying: Dry the organic layer over anhydrous sodium sulfate.
- Analysis: Inject an aliquot of the final extract into the GC-MS system.

### 3.1.3. GC-MS Parameters (Example)

- Column: 30 m x 0.25 mm ID, 0.25 µm film thickness fused-silica capillary column.
- Carrier Gas: Helium.
- Injection Mode: Splitless.
- Temperature Program: Initial temperature of 150°C, hold for 1 min, ramp to 280°C at 10°C/min, hold for 5 min.
- MS Detection: Selected Ion Monitoring (SIM) mode. Monitor characteristic ions for galactitol hexaacetate and its <sup>13</sup>C-labeled internal standard.

## Analysis of Galactitol by High-Performance Liquid Chromatography (HPLC)

This protocol describes a method for the analysis of polyols like galactitol in biological samples, which can be adapted for use with **Dulcitol-13C-1**.[\[14\]](#)

### 3.2.1. Materials

- Biological sample (e.g., lens tissue homogenate, red blood cell lysate)
- **Dulcitol-13C-1** (for method development and as a standard)
- Phenylisocyanate
- Acetonitrile
- Triethylamine
- Mobile phase (e.g., acetonitrile/water gradient)
- HPLC system with a UV detector

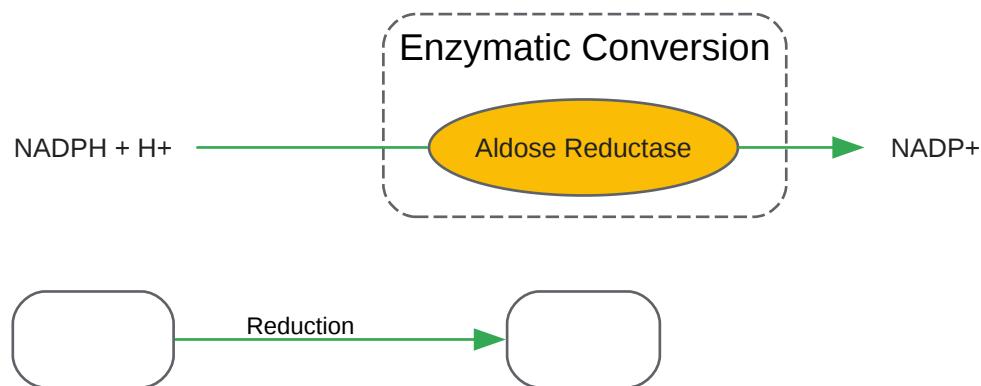
### 3.2.2. Procedure

- Sample Preparation: Homogenize or lyse the biological sample. Precipitate proteins using a suitable method (e.g., addition of cold acetonitrile). Centrifuge and collect the supernatant.

- Derivatization: Evaporate the supernatant to dryness. Add a solution of phenylisocyanate in acetonitrile/triethylamine. Heat to form the phenylisocyanate derivative.
- Analysis: Inject the derivatized sample onto the HPLC system.
- Detection: Monitor the effluent at 240 nm.

## Mandatory Visualizations

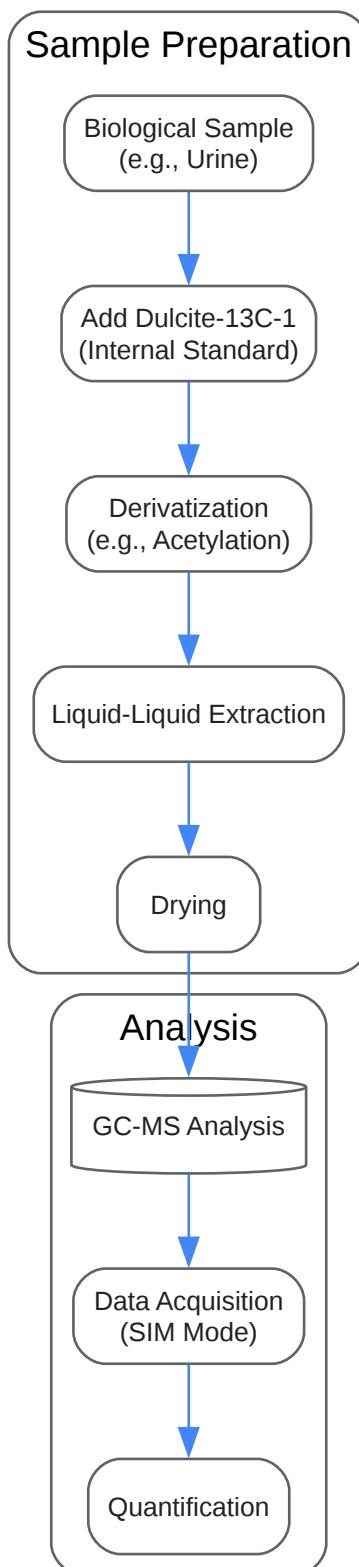
### Metabolic Pathway of Galactose to Galactitol



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Caption: Conversion of galactose to galactitol catalyzed by aldose reductase.

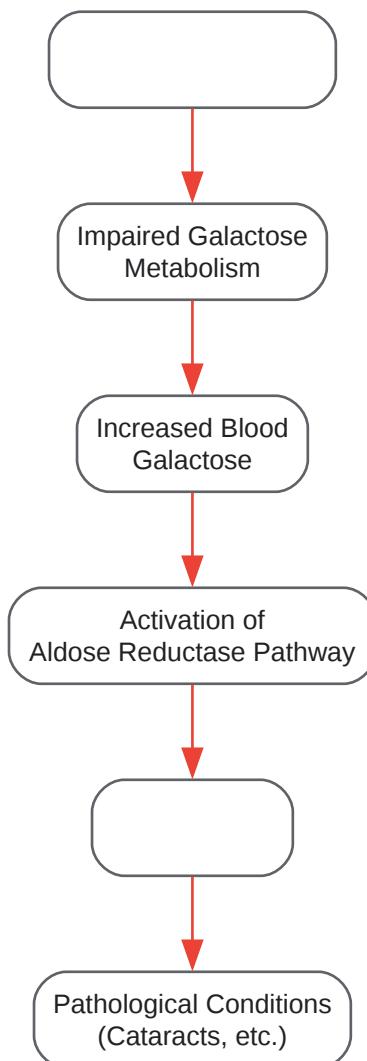
## Experimental Workflow for GC-MS Analysis



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Caption: Workflow for the quantification of galactitol using GC-MS.

## Logical Relationship in Galactosemia



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Caption: Pathophysiological cascade in galactosemia.

## Conclusion

**Dulcrite-13C-1** is an indispensable tool for the accurate diagnosis and monitoring of galactosemia. Its use as an internal standard in analytical methods like GC-MS and HPLC allows for precise quantification of the disease biomarker, galactitol. This guide provides essential technical information to aid researchers and clinicians in their work, from understanding the fundamental properties of the compound to implementing analytical

protocols. The provided visualizations offer a clear understanding of the metabolic context and experimental workflows associated with **Dulcitol-13C-1**.

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